

Structure-Activity Relationship of 3-Methyl Substituted Benzoxaboroles

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Compound of Interest

Compound Name: *5-chloro-1-hydroxy-3-methyl-3H-2,1-benzoxaborole*

CAS No.: 943311-74-8

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Technical Guide for Drug Discovery & Development

Executive Summary

Benzoxaboroles (benzo[c][1,2]oxaboroles) represent a privileged scaffold in medicinal chemistry, characterized by a fused benzene and oxaborole ring system. The unique physicochemical properties of the boron atom—specifically its empty p-orbital—allow for reversible covalent interactions with biological nucleophiles (e.g., cis-diols in sugars or RNA).

While the 5-fluoro substitution (as seen in Tavaborole) is critical for metabolic stability and potency, substitution at the C3 position (the benzylic carbon of the oxaborole ring) has emerged as a pivotal vector for modulating:

- **Ring Strain & Stability:** Influencing the equilibrium between the closed oxaborole and the open boronic acid form.
- **Target Engagement:** Creating steric clashes or specific hydrophobic interactions within the active site (e.g., Leucyl-tRNA synthetase).

- Physicochemical Properties: Altering lipophilicity (LogP) and aqueous solubility.

This guide details the synthesis, SAR logic, and mechanistic implications of 3-methyl substitution.

Chemical Architecture & Numbering

To ensure precision, we utilize standard IUPAC numbering for the benzoxaborole core:

- Position 1: Boron atom.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Position 2: Oxygen atom.[\[1\]](#)[\[6\]](#)
- Position 3: Benzylic carbon (the site of methyl substitution).
- Position 5: Common site for halogenation (e.g., Fluorine in Tavaborole).

The "3-Methyl" Effect

The introduction of a methyl group at C3 creates a chiral center, necessitating stereoselective synthesis or chiral separation. The biological activity often resides predominantly in one enantiomer (typically S for LeuRS inhibitors, though target-dependent).

Key SAR Driver: The C3-methyl group acts primarily as a steric probe. Unlike C3-hydroxyl or C3-difluoromethyl groups, it cannot function as a hydrogen bond donor. Its primary utility is to:

- Fill hydrophobic pockets in the enzyme active site.
- Restrict the conformational flexibility of the oxaborole ring.
- Test the necessity of H-bonding at the C3 position.

Synthesis of 3-Methyl Benzoxaboroles

The synthesis of 3-methyl benzoxaboroles requires constructing the oxaborole ring with a pre-installed methyl group or introducing it via nucleophilic addition to a carbonyl precursor.

Protocol: Grignard Addition & Cyclization

This route is preferred for its modularity, allowing the introduction of the C3-methyl group via a Grignard reagent.

Reagents:

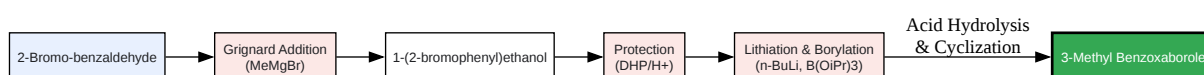
- 2-Bromo-benzaldehyde (or substituted variant like 2-bromo-5-fluorobenzaldehyde).
- Methylmagnesium bromide (MeMgBr).
- n-Butyllithium (n-BuLi).
- Triisopropyl borate (B(OiPr)₃).

Workflow:

- Nucleophilic Addition: Treat 2-bromo-benzaldehyde with MeMgBr (1.1 eq) in anhydrous THF at 0°C to yield the secondary alcohol (1-(2-bromophenyl)ethanol).
- Protection: Protect the secondary alcohol (e.g., THP or MOM ether) to prevent interference during lithiation. Note: In some optimized routes, the alkoxide intermediate is used directly without isolation if handling allows.
- Borylation: Perform Lithium-Halogen exchange using n-BuLi at -78°C, followed by quenching with B(OiPr)₃.
- Cyclization: Acidic hydrolysis (HCl/H₂O) removes the protecting group and induces spontaneous cyclization between the boronic acid and the alcohol to form the 3-methyl benzoxaborole.

Visualization: Synthetic Pathway

The following DOT diagram illustrates the reaction flow and logic.



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Caption: Step-wise synthesis of 3-methyl benzoxaborole via Grignard addition and borylation-cyclization.

Structure-Activity Relationship (SAR) Analysis

The SAR of 3-methyl benzoxaboroles is best understood by comparing them to their non-substituted (C3-H) and functionalized (C3-OH, C3-CH₂NH₂) counterparts.

Electronic vs. Steric Effects

Experimental data indicates that while the 3-methyl group provides metabolic stability, it often results in lower potency compared to H-bond donating substituents when targeting Leucyl-tRNA Synthetase (LeuRS).

Substituent (C3)	Electronic Character	Steric Bulk	LeuRS Potency (Relative)	Mechanism Note
-H (Tavaborole)	Neutral	Low	High (Baseline)	Standard OBORT mechanism.
-CH ₃ (Methyl)	Weak Donor (Inductive)	Medium	Moderate/Low	Lacks H-bond donor capability; purely hydrophobic/steric.
-CHF ₂	E-Withdrawing	Medium	Very High	Lipophilic H-bond donor; mimics -OH without instability.
-CH ₂ NH ₂	Basic	High	Very High	Electrostatic interaction with active site residues (e.g., Asp).

Insight: The 7-fold potency drop often observed when switching from C3-CHF₂ to C3-CH₃ highlights that electronic matching (H-bonding) is more critical than steric filling at the C3 position for LeuRS inhibition. However, C3-methyl analogs are often used to reduce plasma clearance rates by blocking benzylic oxidation.

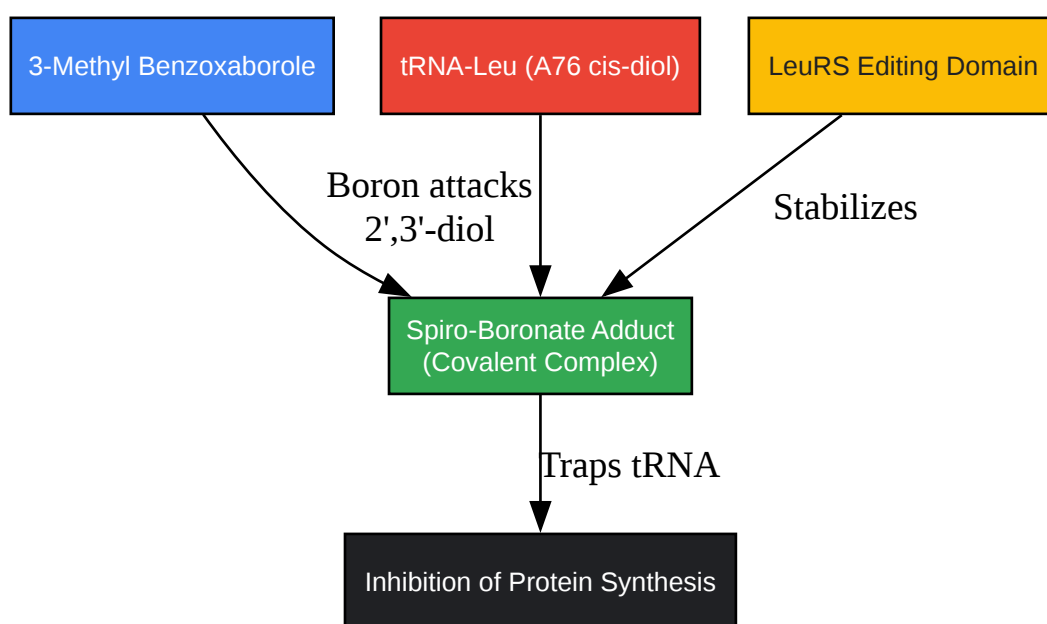
Ring Stability (The Gem-Dimethyl Effect)

Substitution at C3 influences the hydrolytic stability of the oxaborole ring.

- Open vs. Closed Equilibrium: Benzoxaboroles exist in equilibrium with their open o-hydroxymethyl phenylboronic acid form.
- 3-Methyl Impact: The introduction of a methyl group shifts the equilibrium toward the closed form due to the Thorpe-Ingold effect (gem-dimethyl effect analog). This pre-organization reduces the entropic penalty of binding to the target diol (tRNA), potentially compensating for the loss of H-bonding interactions.

Mechanism of Action: The OBORT Mechanism

The 3-methyl benzoxaboroles function via the Oxaborole tRNA-trapping (OBORT) mechanism. [12] The boron atom forms a covalent spiro-boronate complex with the 2',3'-cis-diol of the 3'-terminal adenosine (A76) of tRNA^{Leu}. This traps the tRNA in the editing site of LeuRS, preventing protein synthesis.[4]



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Caption: Mechanism of Action (OBORT): Covalent trapping of tRNA^{Leu} by the benzoxaborole boron atom.[4][12]

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Assay

To validate the biological activity of synthesized 3-methyl derivatives, use the following microdilution protocol.

Reagents:

- Test Compound (3-methyl benzoxaborole analog).
- Reference Standard (Tavaborole).[4][11]
- Media: RPMI 1640 buffered with MOPS (pH 7.0).
- Organism: *Candida albicans* (ATCC 90028) or *E. coli* (MG1655).

Protocol:

- Stock Prep: Dissolve compounds in DMSO to 10 mg/mL.
- Dilution: Prepare serial 2-fold dilutions in RPMI 1640 in a 96-well plate (Final range: 64 µg/mL to 0.125 µg/mL).
- Inoculum: Adjust fungal/bacterial suspension to CFU/mL.
- Incubation: Add 100 µL inoculum to each well. Incubate at 35°C for 24-48 hours.
- Readout: Determine MIC as the lowest concentration resulting in inhibition of growth (visual turbidity or OD600).

Validation Criteria:

- DMSO control wells must show full growth.
- Sterility control wells must remain clear.
- Tavaborole MIC must fall within established QC ranges (typically 0.5 - 2 µg/mL for *C. albicans*).

Future Directions & Strategic Implications

For drug development professionals, the 3-methyl substituent is a tool for fine-tuning rather than a primary potency driver.

- Use C3-Methyl when: You need to block metabolic oxidation at the benzylic position or increase lipophilicity to cross the blood-brain barrier or nail plate.
- Avoid C3-Methyl when: The target active site requires a hydrogen bond donor at that coordinate (prefer C3-CHF₂ or C3-OH).

Current research suggests hybridizing the 3-methyl scaffold with 3-aminomethyl functionality (creating quaternary centers) to combine metabolic stability with high affinity interactions.

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